

Proper Disposal of Antimony-121: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Antimony-121

Cat. No.: B078218

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Antimony-121 is a stable, non-radioactive isotope of the element antimony.[1] Therefore, its disposal is governed by its chemical hazards rather than radiological concerns. Antimony and its compounds are classified as hazardous waste due to their toxicity.[2][3][4] Exposure can occur through inhalation, ingestion, or skin contact, with potential for causing damage to organs through prolonged or repeated exposure.[4][5][6]

Proper management and disposal of **Antimony-121** waste are critical to ensure the safety of laboratory personnel and to maintain environmental compliance. This guide provides detailed procedures for the safe handling and disposal of **Antimony-121** in a research setting.

Key Safety and Handling Data

This table summarizes essential quantitative data for handling antimony compounds in a laboratory setting.

Parameter	Value	Regulation/Source
NIOSH Recommended Exposure Limit (REL)	0.5 mg/m ³	NIOSH[2]
CAS Number	7440-36-0	General Chemical Information[2]
UN Number (for shipping powder)	UN2871	Flinn Scientific SDS[3]
Hazard Class (for shipping powder)	6.1 (Toxic)	Flinn Scientific SDS[3]
Melting Point	630 °C	Various SDS[4][7]
Boiling Point	1,635 °C	Sigma-Aldrich SDS[7]

Standard Operating Procedure for Antimony-121 Disposal

This protocol outlines the step-by-step process for the safe disposal of non-radioactive **Antimony-121** waste.

I. Personal Protective Equipment (PPE)

Before handling any antimony waste, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., PVC).[2]
- Eye Protection: Safety glasses with side shields or chemical goggles.[2]
- Lab Coat: A standard lab coat to prevent skin contact.[8]
- Respiratory Protection: Use of a fume hood is required when handling antimony powders to prevent inhalation.[3][7] If a hood is not available, a respirator may be required when dusts are generated.[7]

II. Waste Segregation and Collection

- Designate a Waste Container: Use a clearly labeled, sealable container for all solid **Antimony-121** waste.[3] Suitable containers include lined metal cans or plastic pails.[2]
- Avoid Incompatibles: Do not mix antimony waste with other chemicals, especially acids, as this can produce toxic stibine gas.[2][3]
- Solid Waste:
 - Place all disposables contaminated with **Antimony-121** (e.g., wipes, gloves, weigh boats) into the designated hazardous waste container.
 - For spills of antimony powder, do not dry sweep.[3] Moisten towels to wipe up the material, which prevents dust from becoming airborne.[3] Place all cleanup materials into the sealed container.
- Liquid Waste:
 - Antimony-containing solutions should not be disposed of down the sink.[9]
 - Collect liquid waste in a separate, sealed, and clearly labeled hazardous waste container.

III. Labeling and Storage

- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and specify the contents (e.g., "**Antimony-121** Waste," "Contaminated Debris with Antimony").
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[2] The storage location should be a designated satellite accumulation area for hazardous waste.

IV. Disposal and Removal

- Contact EHS: Once the container is full or the waste is ready for disposal, contact your institution's Environmental Health and Safety (EHS) or Hazardous Waste Management department.
- Schedule Pickup: Arrange for a hazardous waste pickup. Do not attempt to transport or dispose of the waste yourself.

- Documentation: Complete any required waste disposal forms or logs as per your institution's protocols.

Important Consideration: Radioactive vs. Non-Radioactive Antimony

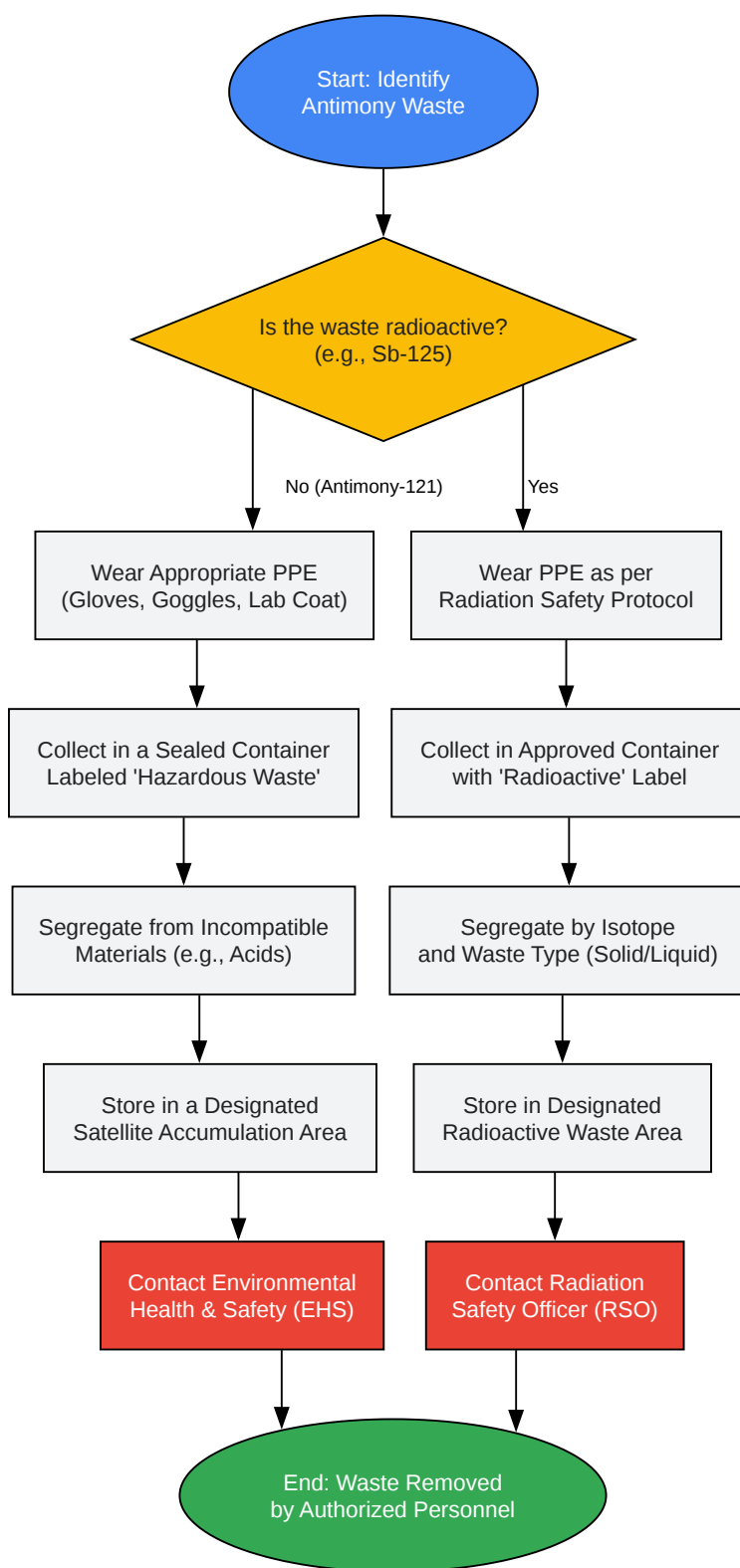
While **Antimony-121** is stable, other isotopes of antimony are radioactive. It is crucial to confirm the isotopic nature of your material. If there is any possibility that the waste is radioactive, it must be handled as radioactive waste, which involves a different and more stringent set of procedures.

Key Principles of Radioactive Waste Disposal:

- Contact Radiation Safety: All radioactive waste disposal must be managed through your institution's Radiation Safety Program or Officer (RSO).[\[10\]](#)
- Strict Segregation: Radioactive waste must be segregated by isotope.[\[10\]](#)
- Specific Packaging: Use only approved containers for radioactive waste, such as designated bags for solid waste and sharps containers for needles and blades.[\[10\]](#)
- Labeling: All containers must bear the "Caution, Radioactive Material" label and be clearly marked with the radionuclide, activity level, and date.[\[10\]](#)[\[11\]](#)
- No Sink Disposal: Unless explicitly authorized by the RSO for very low levels of specific isotopes, radioactive liquids must not be poured down the drain.[\[8\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of antimony-containing waste in a laboratory setting.



Antimony Waste Disposal Workflow

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Caption: Workflow for antimony waste disposal.

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